

Application Notes and Protocols for Regadenoson-d3 Solution

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Compound of Interest

Compound Name: *Regadenoson-d3*

Cat. No.: *B12412869*

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Introduction

Regadenoson-d3 is a deuterated analog of Regadenoson, a selective A2A adenosine receptor agonist. Accurate preparation and storage of **Regadenoson-d3** solutions are critical for reliable experimental outcomes in research and drug development. These application notes provide detailed protocols and storage conditions to ensure the integrity and stability of **Regadenoson-d3** solutions.

Data Presentation

Solubility of Regadenoson

The following table summarizes the solubility of the non-deuterated parent compound, Regadenoson, in various solvents. This data serves as a strong proxy for **Regadenoson-d3**.

Solvent	Approximate Solubility	Reference
DMSO	14 mg/mL	[1]
78 mg/mL	[2]	
2 mg/mL (clear solution)	[3]	
Dimethylformamide (DMF)	10 mg/mL	[1]
1:1 DMSO:PBS (pH 7.2)	0.5 mg/mL	[1]
Ethanol	Sparingly soluble (1 mg/mL)	[4]
2 mg/mL	[2]	
Water	Sparingly soluble (> 10 mg/mL, highly soluble noted but may refer to a specific salt form)	[4]
Insoluble	[2]	
Chloroform and Ether	Practically insoluble	[4]

Note: It is recommended to first dissolve Regadenoson in DMSO before diluting with an aqueous buffer for maximum solubility in aqueous solutions.[1]

Storage and Stability of Regadenoson

The stability of Regadenoson in different forms is outlined below. These conditions are recommended for its deuterated analog, **Regadenoson-d3**.

Form	Storage Temperature	Stability	Reference
Crystalline Solid	-20°C	≥ 4 years	[1]
Stock Solution in Solvent (e.g., DMSO)	-80°C	1 year	[2]
-20°C	1 month	[2]	
Aqueous Solution	Not Recommended for long-term storage	Should not be stored for more than one day	[1]

Experimental Protocols

Protocol 1: Preparation of a Regadenoson-d3 Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution of **Regadenoson-d3** in dimethyl sulfoxide (DMSO).

Materials:

- **Regadenoson-d3** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., Argon or Nitrogen)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- Equilibrate: Allow the vial of **Regadenoson-d3** solid to equilibrate to room temperature before opening to prevent moisture condensation.

- **Weigh:** Accurately weigh the desired amount of **Regadenoson-d3** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the solid.
- **Dissolve:** Transfer the weighed solid to a sterile vial. Add the appropriate volume of anhydrous DMSO. For a 10 mg/mL solution, add 1 mL of DMSO.
- **Purge with Inert Gas:** Before capping, purge the headspace of the vial with an inert gas like argon or nitrogen to displace oxygen and minimize oxidation.[\[1\]](#)
- **Vortex:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary to aid dissolution.
- **Aliquot:** For long-term storage and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)
- **Store:** Store the aliquots at -80°C for up to 1 year or at -20°C for up to 1 month.[\[2\]](#)

Protocol 2: Preparation of an Aqueous Working Solution of Regadenoson-d3

This protocol details the preparation of a 100 µM aqueous working solution of **Regadenoson-d3** in Phosphate-Buffered Saline (PBS, pH 7.2) from a 10 mg/mL DMSO stock solution. The molecular weight of Regadenoson is 390.35 g/mol ; the molecular weight of **Regadenoson-d3** will be slightly higher (approximately 393.37 g/mol). For this protocol, the molecular weight of the parent compound is used for approximation.

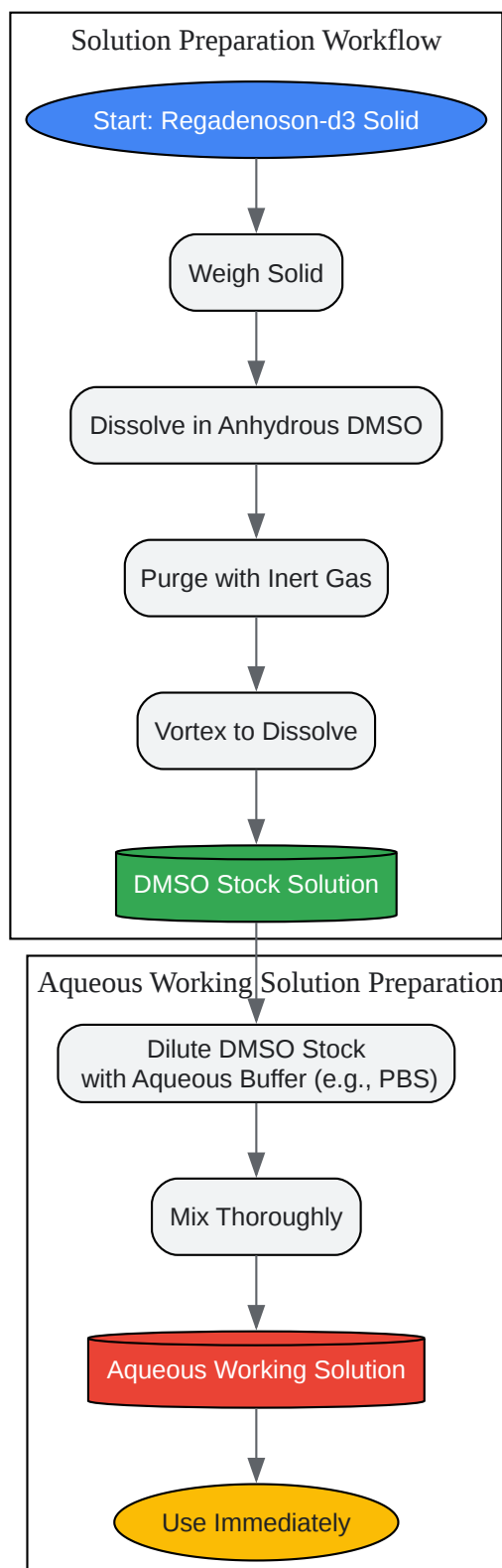
Materials:

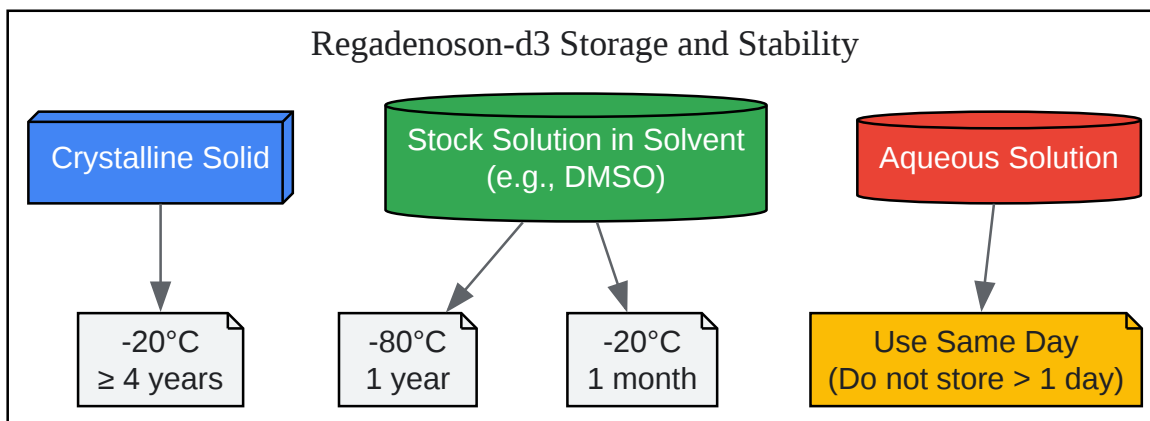
- **Regadenoson-d3** stock solution in DMSO (10 mg/mL)
- Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tubes or vials
- Calibrated micropipettes

Procedure:

- Calculate Stock Concentration in Molarity:
 - $\text{Molarity (M)} = (\text{Concentration in mg/mL}) / (\text{Molecular Weight in g/mol}) * 1000$
 - $\text{Molarity (M)} = (10 \text{ mg/mL}) / (390.35 \text{ g/mol}) * 1000 \approx 25.6 \text{ mM}$
- Calculate Dilution Factor:
 - Desired working concentration = $100 \text{ }\mu\text{M} = 0.1 \text{ mM}$
 - $\text{Dilution Factor} = (\text{Stock Concentration}) / (\text{Working Concentration}) = 25.6 \text{ mM} / 0.1 \text{ mM} = 256$
- Prepare Working Solution:
 - Thaw a single aliquot of the 10 mg/mL **Regadenoson-d3** DMSO stock solution.
 - In a sterile tube, add the required volume of PBS. For example, to make 1 mL of the working solution, add approximately 996.1 μL of PBS.
 - Add the calculated volume of the DMSO stock solution to the PBS. For a 1:256 dilution to make 1 mL, add $1000 \text{ }\mu\text{L} / 256 \approx 3.9 \text{ }\mu\text{L}$ of the stock solution.
 - Note: For maximum solubility, the **Regadenoson-d3**/DMSO solution should be added to the aqueous buffer and mixed immediately.[\[1\]](#)
- Mix: Gently vortex the solution to ensure it is homogenous.
- Use Immediately: It is strongly recommended to use the freshly prepared aqueous solution on the same day. Storage of aqueous solutions for more than one day is not advised.[\[1\]](#)

Visualizations





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